

Application Notes and Protocols: Methyl 3-(2-aminophenoxy)benzoate in Organic Synthesis

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Compound of Interest

Compound Name: Methyl 3-(2-aminophenoxy)benzoate

Cat. No.: B1322956

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Introduction

Methyl 3-(2-aminophenoxy)benzoate is a valuable bifunctional molecule in organic synthesis, primarily serving as a key precursor for the construction of fused heterocyclic systems. Its unique structure, incorporating a diaryl ether linkage with strategically placed amino and ester functionalities, makes it an ideal starting material for the synthesis of dibenzoxazepine derivatives. These tricyclic scaffolds are of significant interest in medicinal chemistry, forming the core of several psychoactive drugs, including the antipsychotic loxapine and the antidepressant amoxapine.^{[1][2]}

This document provides detailed application notes and experimental protocols for the utilization of **Methyl 3-(2-aminophenoxy)benzoate** in the synthesis of a dibenzo[b,f][1][3]oxazepin-11(10H)-one derivative, a key intermediate for further elaboration into pharmaceutically active compounds.

Core Application: Synthesis of Dibenzo[b,f][1][3]oxazepin-11(10H)-one Derivatives

The primary application of **Methyl 3-(2-aminophenoxy)benzoate** lies in its ability to undergo intramolecular cyclization to form the dibenzoxazepine ring system. This transformation is

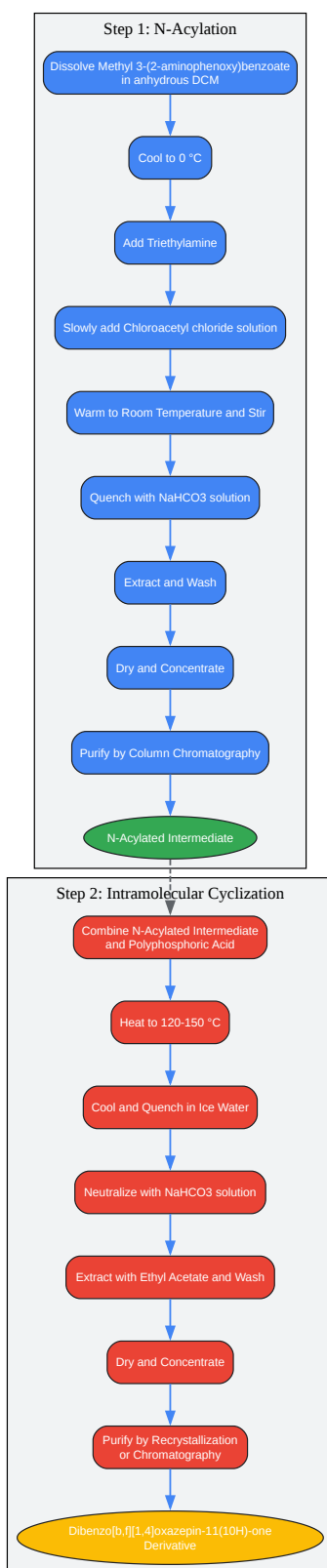
typically achieved through a two-step sequence:

- **N-Acylation:** The amino group is first acylated to introduce a suitable activating group for the subsequent cyclization.
- **Intramolecular Cyclization:** The resulting N-acylated intermediate undergoes an intramolecular condensation reaction to form the seven-membered lactam ring of the dibenzoxazepinone.

This synthetic strategy provides a convergent and efficient route to this important heterocyclic scaffold.

Diagram of the Synthetic Pathway





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